

Application Note: Spectrophotometric Determination of Butafosfan in Veterinary Preparations

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Compound of Interest

Compound Name: *Butafosfan*

Cat. No.: *B124190*

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Introduction

Butafosfan is an organic phosphorus compound utilized in veterinary medicine to influence metabolism, particularly in livestock. It is often administered for the treatment of metabolic disorders and as a tonic in cases of stress or disease. Accurate quantification of **Butafosfan** in pharmaceutical formulations is crucial for ensuring dosage accuracy and therapeutic efficacy. This application note details a simple, sensitive, and validated spectrophotometric method for the determination of **Butafosfan** in both single and multi-component veterinary preparations.

The described method is based on the chemical conversion of the organically bound phosphorus in **Butafosfan** into inorganic phosphate through combustion. This phosphate then reacts with molybdate in an acidic medium, in the presence of a reducing agent (ascorbic acid), to form a colored phosphomolybdenum complex, commonly known as "molybdenum blue". The intensity of the blue color, which is directly proportional to the concentration of **Butafosfan**, is measured spectrophotometrically at a wavelength of 830 nm.^{[1][2]}

Experimental Protocols

1. Reagents and Materials

- Sulfuric acid (concentrated)
- Ammonium molybdate solution

- Ascorbic acid solution
- **Butafosfan** reference standard
- Veterinary preparation containing **Butafosfan**
- Distilled or deionized water
- Standard laboratory glassware
- UV-Vis Spectrophotometer

2. Standard Solution Preparation

A stock solution of **Butafosfan** is prepared by accurately weighing a known amount of the reference standard and dissolving it in a specific volume of distilled water. A series of working standard solutions of varying concentrations are then prepared by diluting the stock solution with distilled water. These standards are used to construct a calibration curve.

3. Sample Preparation

An accurately measured volume or weight of the veterinary preparation is taken and subjected to a combustion process to mineralize the organic matter and convert the phosphorus in **Butafosfan** to inorganic phosphate. The resulting residue is then dissolved in a known volume of an acidic solution to prepare the sample solution for analysis.

4. Analytical Procedure

- An aliquot of the prepared sample solution (and each standard solution) is transferred to a volumetric flask.
- Ammonium molybdate solution and ascorbic acid solution are added in the specified volumes.
- The solution is diluted to the mark with distilled water and mixed thoroughly.
- The reaction is allowed to proceed for a specified time to ensure complete color development.

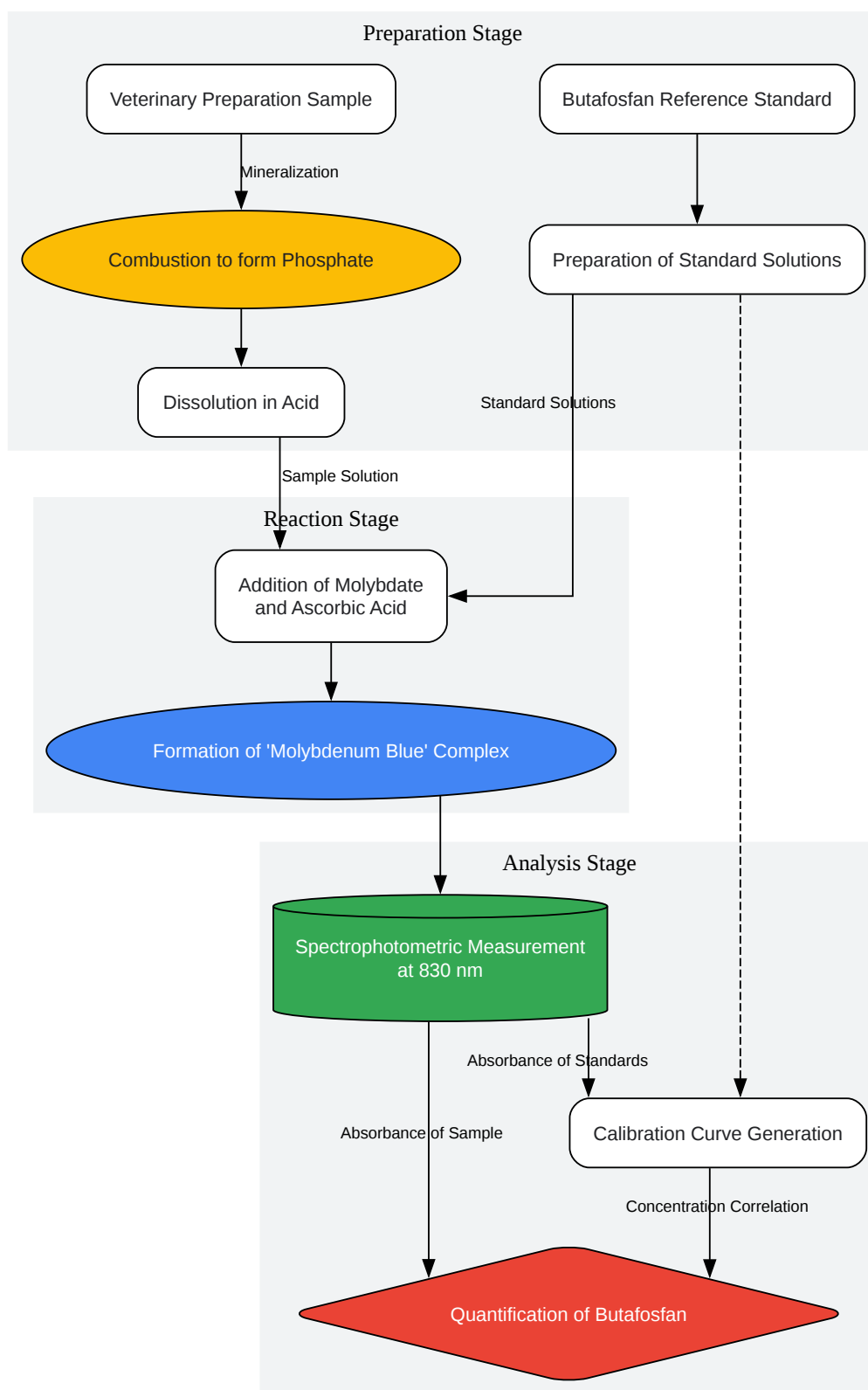
- The absorbance of the resulting "molybdenum blue" complex is measured at 830 nm against a reagent blank.[\[1\]](#)[\[2\]](#)
- The concentration of **Butafosfan** in the sample is determined by comparing its absorbance with the calibration curve generated from the standard solutions.

Quantitative Data Summary

The following table summarizes the key quantitative parameters of the validated spectrophotometric method for **Butafosfan** determination.

| Parameter | Value |
|---|--|
| Wavelength of Maximum Absorbance (λ_{max}) | 830 nm [1] [2] |
| Linearity Range (Beer's Law) | 0.3 - 9.0 $\mu\text{g/mL}$ [1] [2] |
| Correlation Coefficient (r^2) | > 0.99 |
| Limit of Detection (LOD) | Method-dependent, typically in the sub- $\mu\text{g/mL}$ range |
| Limit of Quantitation (LOQ) | Method-dependent, typically in the sub- $\mu\text{g/mL}$ range |
| Accuracy (Recovery) | Within acceptable pharmacopoeial limits |
| Precision (RSD%) | Within acceptable pharmacopoeial limits |

Workflow Diagram



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Caption: Experimental workflow for the spectrophotometric determination of **Butafosfan**.

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